

# Unraveling Meobal-d3: A Technical Deep Dive into its Physical and Chemical Characteristics

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## Compound of Interest

Compound Name: Meobal-d3

Cat. No.: B12402277

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A comprehensive technical guide released today offers researchers, scientists, and drug development professionals an in-depth understanding of the physical and chemical characteristics of the active components of **Meobal-d3**, a combination supplement containing Methylcobalamin, Alpha-Lipoic Acid, Vitamin D3, Pyridoxine Hydrochloride, and Folic Acid. This whitepaper provides a detailed analysis of each component, including their quantitative properties, experimental protocols for their characterization, and their intricate signaling pathways within the human body.

**Meobal-d3** is a multi-component formulation designed to support overall health, with a particular focus on addressing nutritional deficiencies and supporting nerve health. The synergistic action of its five key ingredients provides a multi-faceted approach to well-being.

## Core Components: A Quantitative Overview

The efficacy of **Meobal-d3** lies in the distinct properties of its active pharmaceutical ingredients. A summary of their key physical and chemical data is presented below for easy reference and comparison.

Property	Methylcobalamin	Alpha-Lipoic Acid	Cholecalciferol (Vitamin D3)	Pyridoxine Hydrochloride	Folic Acid
Molecular Formula	C63H91CoN13O14P	C8H14O2S2	C27H44O	C8H12ClNO3	C19H19N7O6
Molar Mass	1344.405 g/mol <a href="#">[1]</a>	206.33 g/mol	384.648 g/mol	205.64 g/mol <a href="#">[2]</a>	441.40 g/mol <a href="#">[3]</a>
Appearance	Dark red crystals or crystalline powder	Yellow crystalline powder	White columnar crystals or crystalline powder	White or almost white, crystalline powder	Orange-yellow needles or platelets
Melting Point	>190°C (decomposes)	60-62 °C	83-86 °C	214-215 °C	~250 °C (decomposes)
Solubility	Partially soluble in water	Sparingly soluble in water	Practically insoluble in water; freely soluble in ethanol and methanol	Soluble in water, slightly soluble in alcohol	Insoluble in both polar and non-polar solvents

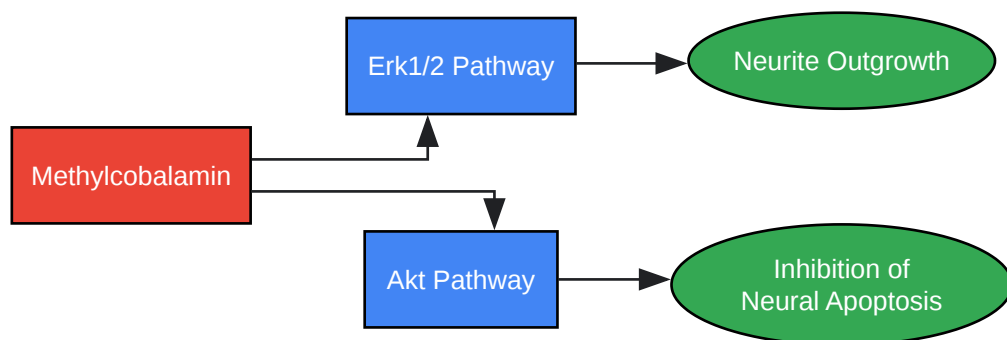
## Elucidating the Mechanisms: Signaling Pathways of Meobal-d3 Components

The therapeutic effects of **Meobal-d3**'s ingredients are mediated through their interaction with various cellular signaling pathways. Understanding these pathways is crucial for comprehending their biological impact.

### Methylcobalamin Signaling

Methylcobalamin, a form of Vitamin B12, is essential for the proper functioning of the nervous system. It exerts its neuroprotective effects through the activation of key signaling cascades

that promote neuronal survival and regeneration.

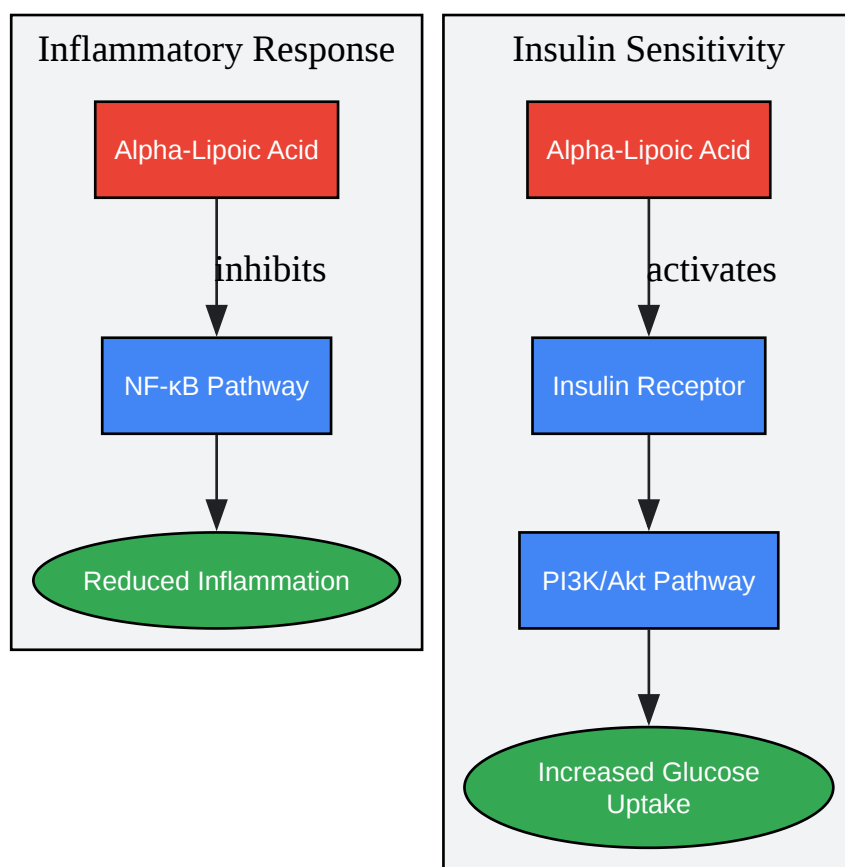


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Methylcobalamin's role in promoting neurite outgrowth and inhibiting apoptosis.

## Alpha-Lipoic Acid Signaling

Alpha-Lipoic Acid (ALA) is a potent antioxidant that plays a crucial role in cellular energy metabolism and mitigating oxidative stress. It modulates inflammatory responses and improves insulin sensitivity through its influence on the NF- $\kappa$ B and insulin signaling pathways.

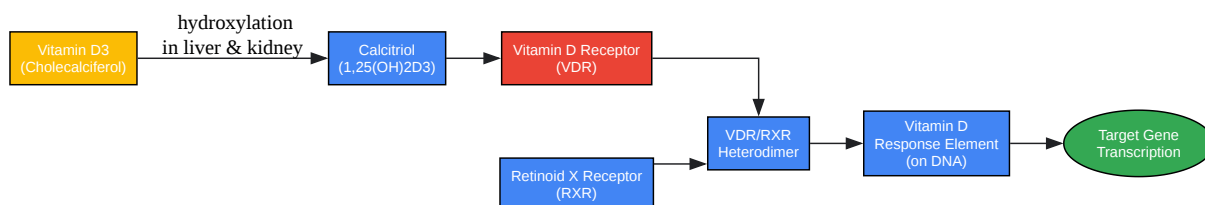


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Alpha-Lipoic Acid's dual role in inflammation and insulin signaling.

## Vitamin D3 Signaling

Vitamin D3, or cholecalciferol, is a prohormone that is converted to its active form, calcitriol, in the body. Calcitriol then binds to the Vitamin D Receptor (VDR), a nuclear receptor that regulates the expression of numerous genes involved in calcium homeostasis, immune function, and cell proliferation.

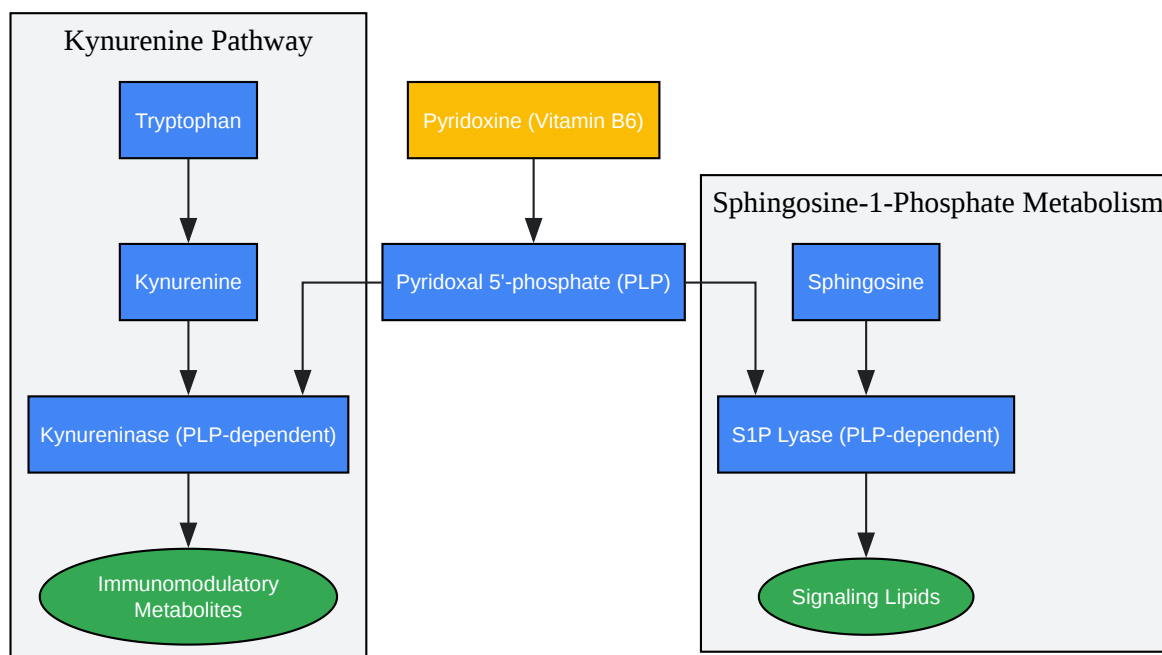


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The genomic signaling pathway of Vitamin D3 via the Vitamin D Receptor.

## Pyridoxine (Vitamin B6) Signaling

Pyridoxine, or Vitamin B6, in its active form, pyridoxal 5'-phosphate (PLP), is a critical coenzyme in a vast array of metabolic reactions. Its influence extends to inflammatory pathways, including the kynurenine pathway of tryptophan metabolism and sphingosine-1-phosphate metabolism.

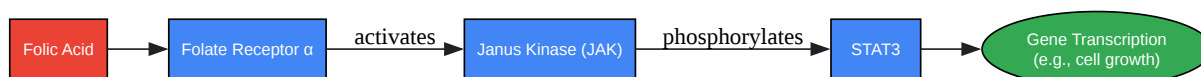


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Pyridoxine's role as a cofactor in key metabolic and inflammatory pathways.

## Folic Acid Signaling

Folic acid, a B vitamin, is crucial for one-carbon metabolism, which is essential for DNA synthesis and repair. Beyond this metabolic role, folic acid can also initiate signaling cascades by binding to the folate receptor, leading to the activation of pathways like the JAK-STAT pathway.



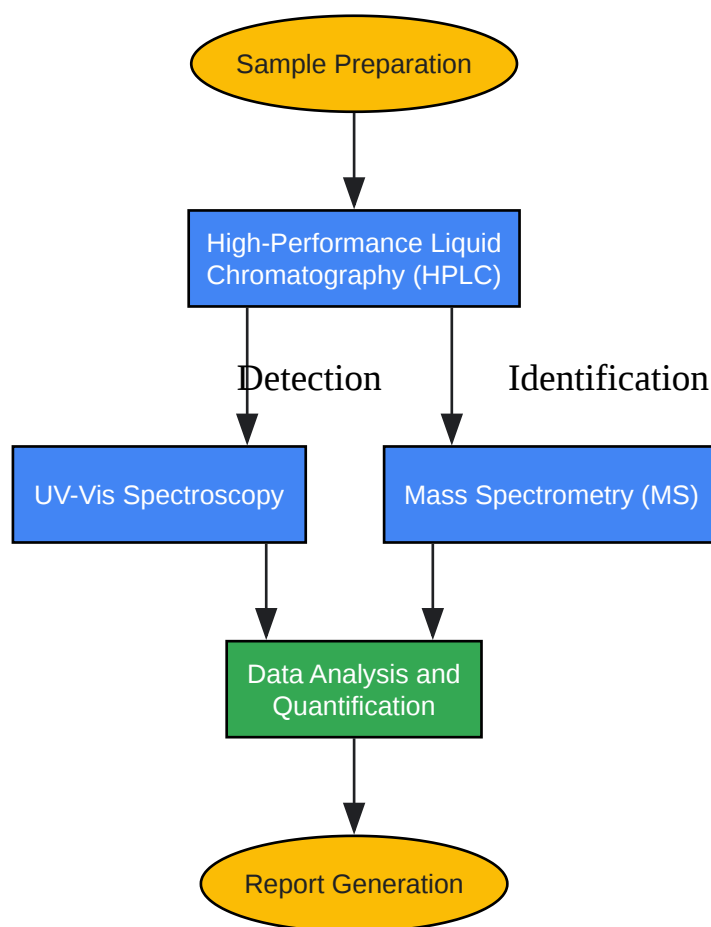
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Folate receptor-mediated signaling by Folic Acid, activating the JAK-STAT pathway.

## Rigorous Analysis: Experimental Protocols

The characterization of the physical and chemical properties of the active ingredients in **Meobal-d3** relies on a suite of established analytical techniques. These protocols ensure the quality, purity, and consistency of the components.

Experimental Workflow for Quantitative Analysis:



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A generalized workflow for the quantitative analysis of **Meobal-d3** components.

A commonly employed method for the quantitative analysis of these vitamins is High-Performance Liquid Chromatography (HPLC). For instance, the determination of Pyridoxine Hydrochloride can be carried out using a reversed-phase HPLC (RP-HPLC) method.

Abridged Protocol for Pyridoxine Hydrochloride Quantification via RP-HPLC:

- Standard and Sample Preparation:
  - Accurately weigh and dissolve Pyridoxine Hydrochloride standard in a suitable solvent (e.g., a mixture of potassium dihydrogen phosphate buffer and methanol) to prepare a stock solution of known concentration.
  - Prepare a series of working standard solutions by diluting the stock solution.
  - Prepare the sample solution by dissolving the **Meobal-d3** formulation in the same solvent and filtering to remove excipients.
- Chromatographic Conditions:
  - Column: C18 column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m particle size).
  - Mobile Phase: A mixture of a buffer (e.g., potassium dihydrogen phosphate, pH adjusted) and an organic modifier (e.g., methanol) in a specific ratio (e.g., 70:30).
  - Flow Rate: Typically 1.0 mL/min.
  - Detection: UV detection at a specific wavelength (e.g., 254 nm for Pyridoxine Hydrochloride).
  - Injection Volume: A fixed volume (e.g., 20  $\mu$ L).
- Analysis and Quantification:
  - Inject the standard solutions to generate a calibration curve by plotting peak area against concentration.
  - Inject the sample solution and record the peak area.
  - Calculate the concentration of Pyridoxine Hydrochloride in the sample by interpolating its peak area on the calibration curve.

This in-depth technical guide serves as a valuable resource for the scientific community, providing a foundational understanding of the physicochemical properties and biological



activities of the components within **Meobal-d3**. This knowledge is paramount for future research, formulation development, and clinical applications.

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## References

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